

Heptanedinitrile: A Technical Safety and Hazard Guide for Researchers

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Compound of Interest

Compound Name: Heptanedinitrile

Cat. No.: B1346978

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and hazard information for **heptanedinitrile** (CAS RN: 646-20-8), also known as pimelonitrile or 1,5-dicyanopentane. This document is intended to be a crucial resource for laboratory personnel and professionals in drug development to ensure the safe handling, storage, and disposal of this chemical. All quantitative data is summarized in structured tables, and detailed experimental protocols for key toxicological assessments are provided.

Chemical Identification and Physical Properties

Heptanedinitrile is a colorless to slightly pale yellow liquid.^[1] It is insoluble in water but miscible with ether, chloroform, and ethanol.^[1]

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₀ N ₂	[2]
Molecular Weight	122.17 g/mol	[2]
CAS Number	646-20-8	[2]
Synonyms	Pimelonitrile, 1,5-Dicyanopentane, Pentamethylene Dicyanide	[3][4]
Appearance	Colorless to light yellow clear liquid	
Boiling Point	175-176 °C at 14 mmHg	[5]
Density	0.951 g/mL at 25 °C	[5]
Flash Point	112 °C (closed cup)	[5]
Melting Point	-31.4°C	[5]
Vapor Pressure	0.000587 mmHg at 25°C	[5]
Refractive Index	n ₂₀ /D 1.441	[5]

Hazard Identification and Classification

Heptanedinitrile is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements:

Hazard Class	GHS Code	Description	Source(s)
Acute Toxicity (Oral)	H301	Toxic if swallowed	[2]
Acute Toxicity (Dermal)	H312	Harmful in contact with skin	[2]
Skin Corrosion/Irritation	H315	Causes skin irritation	[3]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[3]
Acute Toxicity (Inhalation)	H332	Harmful if inhaled	[2]

Signal Word: Danger[3]

Hazard Pictograms:

Caption: GHS Hazard Pictograms for **Heptanedinitrile**.

Toxicology

The primary toxicological concern with nitriles is the potential for the metabolic release of cyanide, which can interfere with cellular respiration.[2]

Acute Toxicity Data

Route	Species	Value	Source(s)
Oral	Mouse	LD ₅₀ : 126 mg/kg	[3]
Oral	Rat	LDLo: 500 mg/kg	[3]
Dermal	-	No data available	[6]
Inhalation	-	No data available	-

Experimental Protocols for Toxicity Testing

While specific LD₅₀ and LC₅₀ values for dermal and inhalation routes for **heptanedinitrile** are not readily available, the following OECD guidelines describe the standardized methods for their determination.

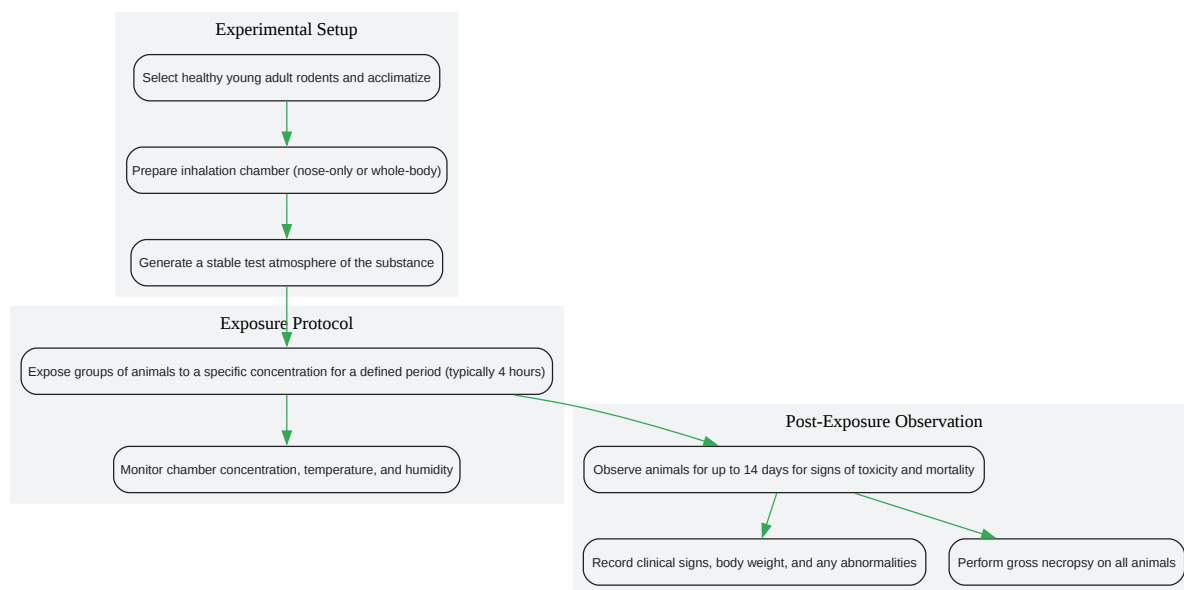
This test provides information on health hazards likely to arise from a short-term exposure to a substance by the dermal route.



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Caption: Workflow for Acute Dermal Toxicity Testing (OECD 402).

This guideline describes a step-wise procedure to assess the concentration of a substance in air that causes mortality in 50% of the test animals.



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Caption: Workflow for Acute Inhalation Toxicity Testing (OECD 436).

First Aid Measures

Immediate action is critical in case of exposure to **heptanedinitrile**.

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention immediately.	[7]
Skin Contact	Immediately wash with plenty of soap and water. Remove contaminated clothing. Get medical attention if irritation persists.	[3][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention immediately.	[3][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get medical attention immediately.	[3][7]

Fire and Explosion Hazards

Heptanedinitrile is combustible.[5] High heat can cause it to decompose, producing toxic nitrogen oxides and cyanide gas.[5]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]

- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[7]
- Firefighting Procedures: Wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[9]

Accidental Release Measures

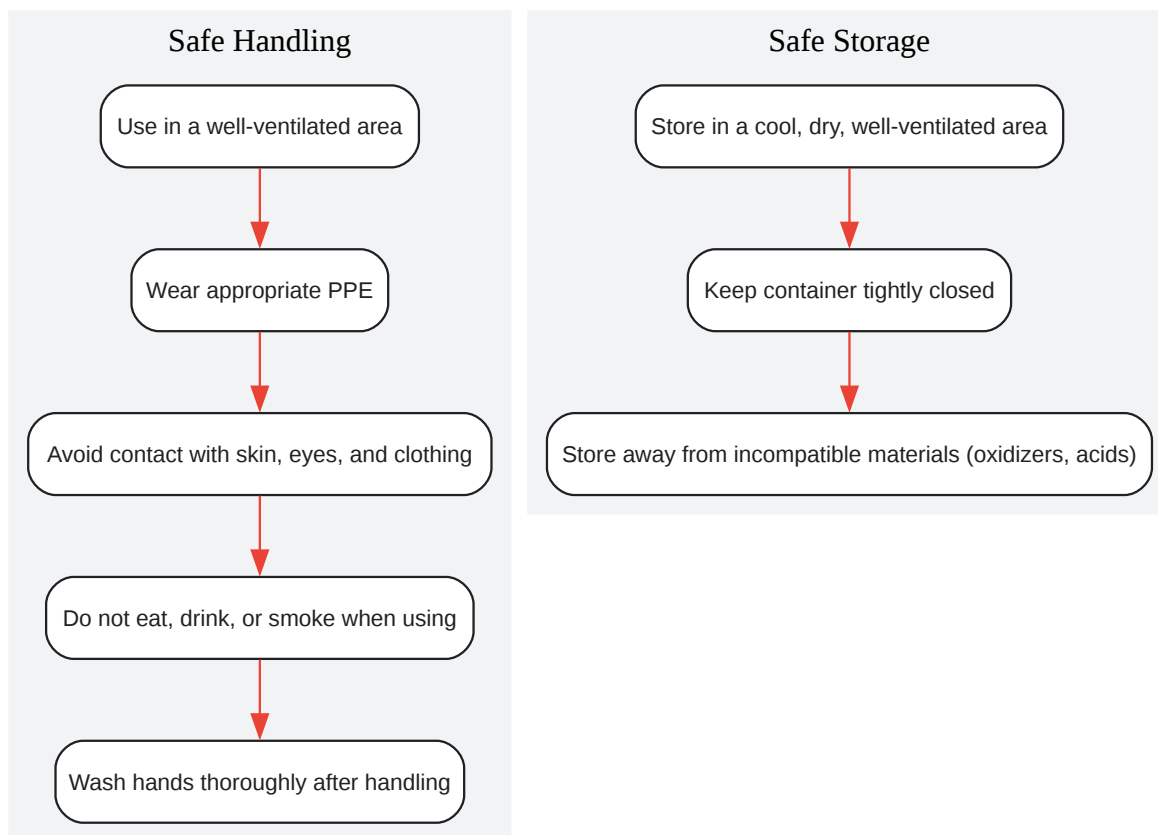
In the event of a spill, the following procedures should be followed:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, and safety goggles.[8]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[8]
- Containment and Cleanup: Absorb the spill with inert material (e.g., sand, earth, vermiculite) and place it in a suitable, closed container for disposal.[10] Ensure adequate ventilation.

Handling and Storage

Proper handling and storage are essential to minimize the risk of exposure.

- Handling: Avoid contact with skin and eyes.[8] Do not breathe vapors or mist.[10] Use only in a well-ventilated area.[10] Wash hands thoroughly after handling.[3]
- Storage: Store in a cool, dry, and well-ventilated place.[8] Keep the container tightly closed.[8] Store away from incompatible materials such as oxidizing agents and strong acids.[11]



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Caption: Key principles for safe handling and storage of **heptanedinitrile**.

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **heptanedinitrile**:

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[3]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing.[8]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.[9]

This guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) for **heptanedinitrile** before use and consult with your institution's environmental health and safety department for specific guidance.

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- To cite this document: BenchChem. [Heptanedinitrile: A Technical Safety and Hazard Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346978#heptanedinitrile-safety-and-hazards-information]

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